

# Solubility Profile & Purification Protocols for 2-(4-Fluorophenyl)ethylamine

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## Compound of Interest

Compound Name: [2-(4-Fluorophenyl)ethyl](pentan-3-yl)amine

CAS No.: 1019551-61-1

Cat. No.: B1460430

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## Executive Summary & Chemical Profile[1]

2-(4-Fluorophenyl)ethylamine (4-FPEA) is a critical fluorinated building block used in the synthesis of tyrosine kinase inhibitors, antipsychotics, and other bioactive phenethylamines.

Crucial Distinction for Researchers: At standard temperature and pressure (STP), the free base of 4-FPEA is a liquid. Therefore, "solubility" data for the free base refers to its miscibility with organic solvents. True solid-liquid solubility data applies only to its salt forms (e.g., Hydrochloride, Hydroiodide), which are the preferred forms for purification and storage due to enhanced stability and crystallinity.

## Chemical Identity

Property	Data
IUPAC Name	2-(4-fluorophenyl)ethanamine
CAS Number	1583-88-6 (Free Base)   459-19-8 (HCl Salt)
Molecular Weight	139.17 g/mol (Free Base)
Physical State (STP)	Colorless to pale yellow liquid
Boiling Point	50–52 °C at 0.15 mmHg (High vacuum required)
Density	~1.061 g/mL at 25 °C

## Solubility & Miscibility Data

### A. Free Base Miscibility (Liquid-Liquid Equilibrium)

The free base is a lipophilic amine. Its miscibility profile is governed by the hydrophobic fluorophenyl tail and the polar primary amine head.

Solvent Class	Solvent	Miscibility	Application Note
Protic Polar	Water	Slightly Soluble	Forms alkaline solution (pH > 10). Not suitable for homogenous phase reactions without surfactant.
Protic Polar	Methanol, Ethanol, IPA	Miscible	Ideal for reaction solvents; can be used for salt formation.
Aprotic Polar	DMSO, DMF, Acetonitrile	Miscible	Used for nucleophilic substitution reactions (S <sub>N</sub> Ar).
Chlorinated	Dichloromethane (DCM), Chloroform	Miscible	Excellent for extraction from basic aqueous layers.
Ethers	THF, Diethyl Ether, MTBE	Miscible	Common solvents for lithiation or Grignard reactions.
Hydrocarbons	Toluene, Hexane	Miscible	Toluene is preferred for azeotropic drying; Hexane may phase separate at very low temperatures (-78°C).

## B. Salt Solubility (Solid-Liquid Equilibrium)

For purification, the liquid amine is typically converted to its Hydrochloride (HCl) or Hydroiodide (HI) salt. The solubility of these salts is the critical parameter for recrystallization.

General Solubility Trends for 4-FPEA Hydrochloride (CAS 459-19-8):

Solvent	Solubility @ 25°C	Solubility @ Boiling	Suitability for Recrystallization
Water	High (>100 mg/mL)	Very High	Poor (Loss of yield). Use only if "salting out" with NaCl.
Ethanol (Abs)	Moderate	High	Good. Often requires an anti-solvent (Ether/Hexane) to induce yield.
Isopropanol (IPA)	Low-Moderate	High	Excellent. Classic solvent for amine HCl recrystallization.
Ethyl Acetate	Very Low	Low	Anti-Solvent. Used to crash out salts from alcoholic solutions.
Diethyl Ether	Insoluble	Insoluble	Anti-Solvent. Used to wash filter cakes to remove organic impurities.

## Application Note: Purification Strategy

### The "Salt-Break-Extract" Protocol

Since the free base is a high-boiling liquid, distillation can be difficult and may lead to thermal degradation. The industry-standard purification method is the Salt-Break-Extract cycle.

- **Salt Formation:** Dissolve crude liquid amine in a solvent (e.g., IPA or Ethanol). Add acid (HCl in dioxane or gas) to precipitate the solid salt.
- **Filtration & Washing:** Filter the solid.<sup>[1]</sup> Impurities remain in the mother liquor. Wash with non-polar anti-solvent (Ether/Hexane).
- **Recrystallization (Optional):** If purity is <98%, recrystallize the salt using IPA/Ethanol.

- Free Basing ("Breaking" the salt): Suspend pure salt in DCM/Water. Adjust aqueous pH to >12 with NaOH. The pure amine partitions into DCM.
- Isolation: Dry DCM layer (MgSO<sub>4</sub>), filter, and evaporate to yield ultra-pure liquid amine.

## Detailed Protocol: Gravimetric Solubility Determination

If precise thermodynamic solubility data is required for Process Analytical Technology (PAT) or crystallization design (DoE), follow this protocol. This method is self-validating via mass balance.

### Scope

Determination of saturation solubility (

) of 4-FPEA Hydrochloride in organic solvents at specific temperatures.

### Materials

- Solute: 4-(Fluorophenyl)ethylamine Hydrochloride (dried, purity >99%).
- Solvents: HPLC grade (Ethanol, IPA, Toluene).
- Equipment: Temperature-controlled shaker/bath, 0.45 μm PTFE syringe filters, analytical balance (±0.01 mg).

### Procedure

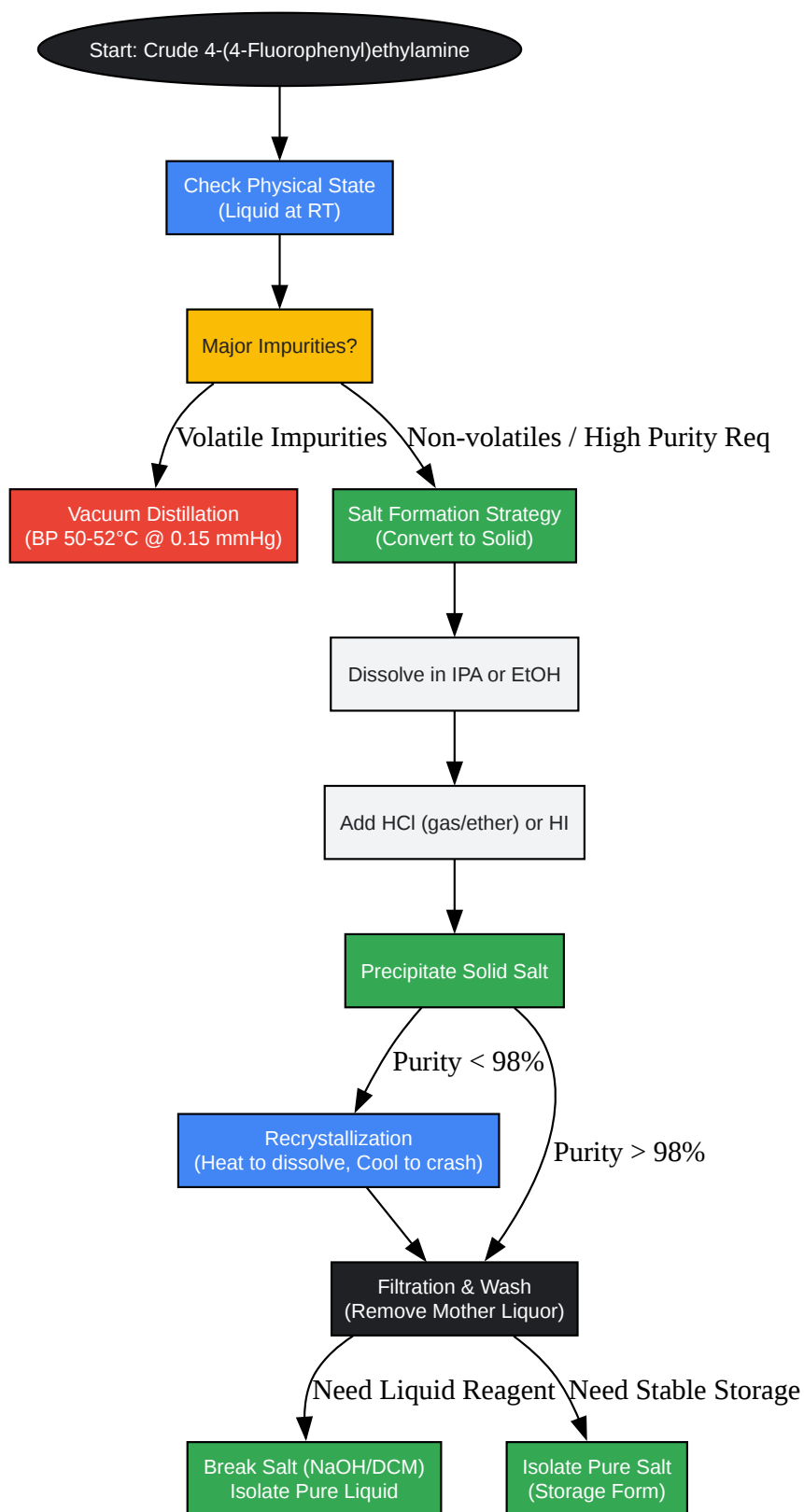
- Supersaturation: Add excess solid solute to 5 mL of solvent in a sealed scintillation vial. Ensure solid persists at the bottom.
- Equilibration: Agitate at the target temperature (e.g., 25°C) for 24 hours.
  - Validation: Stop agitation for 1 hour. If solid dissolves completely, add more solid and repeat.
- Sampling:

- Pre-heat/cool a syringe and filter to the bath temperature (prevents precipitation during sampling).
- Withdraw 2 mL of supernatant through the 0.45  $\mu\text{m}$  filter.[2]
- Gravimetric Analysis:
  - Weigh an empty, dry evaporation dish ( ).
  - Dispense exactly 1.00 mL of filtrate into the dish. Weigh immediately ( ).
  - Evaporate solvent (vacuum oven at 50°C for 4 hours).
  - Weigh the dry residue ( ).
- Calculation:

## Visualization of Workflows

### Diagram 1: Purification & Solubility Logic Flow

This diagram illustrates the decision matrix for purifying the compound based on its physical state and solubility properties.

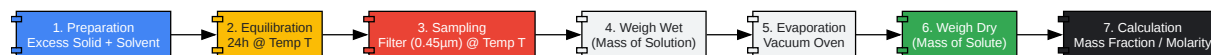


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Caption: Decision tree for the purification of 4-FPEA, highlighting the transition from liquid free base to solid salt for effective solubility-based purification.

## Diagram 2: Gravimetric Solubility Protocol

A step-by-step visualization of the experimental protocol described in Section 4.



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Caption: Workflow for the gravimetric determination of saturation solubility for amine salts.

## References

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